

Chemical structure and IUPAC name of methyl 1-methyl-1H-indole-2-carboxylate.

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Compound of Interest

Compound Name: Methyl 1-methyl-1H-indole-2-carboxylate

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An In-depth Technical Guide to Methyl 1-methyl-1H-indole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, synthesis, and physicochemical properties of **methyl 1-methyl-1H-indole-2-carboxylate**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry.

Chemical Structure and Nomenclature

Methyl 1-methyl-1H-indole-2-carboxylate is a derivative of indole, an aromatic heterocyclic organic compound. The structure features a bicyclic system consisting of a fused benzene and pyrrole ring. A methyl group is attached to the nitrogen atom (position 1) of the indole ring, and a methyl carboxylate group is substituted at position 2.

IUPAC Name: methyl 1-methylindole-2-carboxylate^[1]

Chemical Formula: C₁₁H₁₁NO₂^{[1][2]}

Chemical Structure:

Caption: Chemical structure of **methyl 1-methyl-1H-indole-2-carboxylate**.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl 1-methyl-1H-indole-2-carboxylate** is presented in the table below. These properties are computationally predicted.

Property	Value	Source
Molecular Weight	189.21 g/mol	[2]
Monoisotopic Mass	189.078978594 Da	[2]
XlogP	2.3	[1]
InChI	InChI=1S/C11H11NO2/c1-12-9-6-4-3-5-8(9)7-10(12)11(13)14-2/h3-7H,1-2H3	[1]
InChIKey	PEHJJMYCHVPFCG-UHFFFAOYSA-N	[1]
SMILES	<chem>CN1C2=CC=CC=C2C=C1C(=O)OC</chem>	[1]

Synthesis Protocol

A reported method for the synthesis of **methyl 1-methyl-1H-indole-2-carboxylate** involves the methylation of methyl 1H-indole-2-carboxylate.[\[3\]](#)

Materials:

- Methyl 1H-indole-2-carboxylate (5.0 g)
- Dimethyl sulphate (9 ml)
- Potassium carbonate (10.4 g)
- Dry acetone (200 ml)
- 5% ammonia solution (50 ml)

- Dichloromethane
- Water

Procedure:

- A suspension of methyl 1H-indole-2-carboxylate, dimethyl sulphate, and potassium carbonate in dry acetone is prepared in a suitable flask.[3]
- The mixture is stirred and heated under reflux for 24 hours.[3]
- After cooling to room temperature, a 5% ammonia solution is added, and the mixture is stirred for an additional 2 hours.[3]
- The solvent is removed under reduced pressure (in vacuo).
- The resulting residue is partitioned between dichloromethane and water.[3]
- The organic layer is separated, dried, and the solvent is evaporated to yield **methyl 1-methyl-1H-indole-2-carboxylate** as a white solid.[3]

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing specific signaling pathways or extensive biological activities directly associated with **methyl 1-methyl-1H-indole-2-carboxylate**. However, the indole nucleus is a prominent scaffold in numerous biologically active compounds and approved drugs. Derivatives of indole-2-carboxamides, which are structurally related, have been investigated for their anti-Trypanosoma cruzi activity and as potential antiproliferative agents.[4][5][6] Further research is required to elucidate the specific biological profile of **methyl 1-methyl-1H-indole-2-carboxylate**.

Conclusion

Methyl 1-methyl-1H-indole-2-carboxylate is a well-defined indole derivative with established synthetic routes. While its specific biological functions are not extensively documented, its structural similarity to other bioactive indole compounds suggests potential for further investigation in drug discovery and development. This guide provides foundational information to support such research endeavors.

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